

An In-depth Technical Guide to 4,6-Dibromo-2-methylpyridin-3-ol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4,6-Dibromo-2-methylpyridin-3-ol

Cat. No.: B060836

[Get Quote](#)

This technical guide provides a comprehensive overview of **4,6-Dibromo-2-methylpyridin-3-ol**, focusing on its chemical identifiers, physicochemical properties, a postulated synthesis protocol, and an exploration of the biological activities of structurally related compounds. This document is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

Core Compound Identifiers and Properties

4,6-Dibromo-2-methylpyridin-3-ol is a halogenated pyridine derivative. Detailed identifiers and physicochemical properties are summarized below, providing a foundational reference for laboratory and research applications.

Identifier/Property	Value	Source(s)
CAS Number	188923-75-3	[1] [2]
Molecular Formula	C ₆ H ₅ Br ₂ NO	[1] [2]
Molecular Weight	266.92 g/mol	[1] [2]
IUPAC Name	4,6-dibromo-2-methylpyridin-3-ol	N/A
Synonyms	4,6-Dibromo-3-hydroxy-2-methylpyridine	[2]
Physical Form	Solid (predicted)	N/A
InChI Key	Not available	N/A
SMILES	Not available	N/A

Experimental Protocols

While specific experimental literature for the synthesis of **4,6-Dibromo-2-methylpyridin-3-ol** is not readily available, a plausible synthetic route can be postulated based on established pyridine chemistry and methodologies reported for analogous compounds. The following protocol is a hypothetical procedure derived from the synthesis of related brominated methylpyridines.

Postulated Synthesis of 4,6-Dibromo-2-methylpyridin-3-ol

This protocol describes a potential two-step synthesis starting from 2-methylpyridin-3-ol. The first step involves the bromination of the pyridine ring, followed by purification.

Step 1: Bromination of 2-methylpyridin-3-ol

- Preparation: In a three-necked, round-bottom flask equipped with a magnetic stirrer, a dropping funnel, and a reflux condenser, dissolve 2-methylpyridin-3-ol (1.0 eq) in a suitable solvent such as glacial acetic acid.

- **Bromine Addition:** Cool the solution in an ice bath. Slowly add a solution of bromine (2.2 eq) in glacial acetic acid dropwise via the dropping funnel, ensuring the temperature is maintained below 10 °C.
- **Reaction:** After the addition is complete, allow the reaction mixture to warm to room temperature and then heat to 60-70 °C for several hours. Monitor the reaction progress using Thin Layer Chromatography (TLC).
- **Work-up:** Once the reaction is complete, cool the mixture and carefully pour it into a beaker containing ice water. Neutralize the solution with a saturated sodium bicarbonate solution until the effervescence ceases.
- **Extraction:** Extract the aqueous layer multiple times with a suitable organic solvent, such as ethyl acetate.
- **Purification:** Combine the organic layers, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure. The crude product can be purified by column chromatography on silica gel to yield **4,6-Dibromo-2-methylpyridin-3-ol**.

Biological Activity and Potential Signaling Pathways

There is a notable lack of publicly available information regarding the specific biological activity of **4,6-Dibromo-2-methylpyridin-3-ol**. However, the broader class of halogenated pyridin-3-ol derivatives has been investigated for a variety of biological activities. Substituted pyridine scaffolds are recognized as privileged structures in medicinal chemistry, often exhibiting a range of pharmacological effects. The nature and position of substituents on the pyridine ring are critical in determining the biological activity.

Biological Activities of Structurally Related Substituted Pyridine Derivatives

Compound Class	Reported Biological Activity	Potential Application
Pyridine-3-sulfonamides	Anticancer (Leukemia, Colon Cancer, Melanoma)	Oncology
Imidazo[4,5-b]pyridine Derivatives	Anticancer (Breast, Lung, Colon, Ovarian Cancer)	Oncology
Pyrido[2,3-d]pyrimidines	Anticancer (Breast Adenocarcinoma)	Oncology
Various Substituted Pyridines	Antimicrobial (Antibacterial and Antifungal)	Infectious Diseases

Note: The data presented is for general substituted pyridine derivatives and not for **4,6-Dibromo-2-methylpyridin-3-ol** itself.

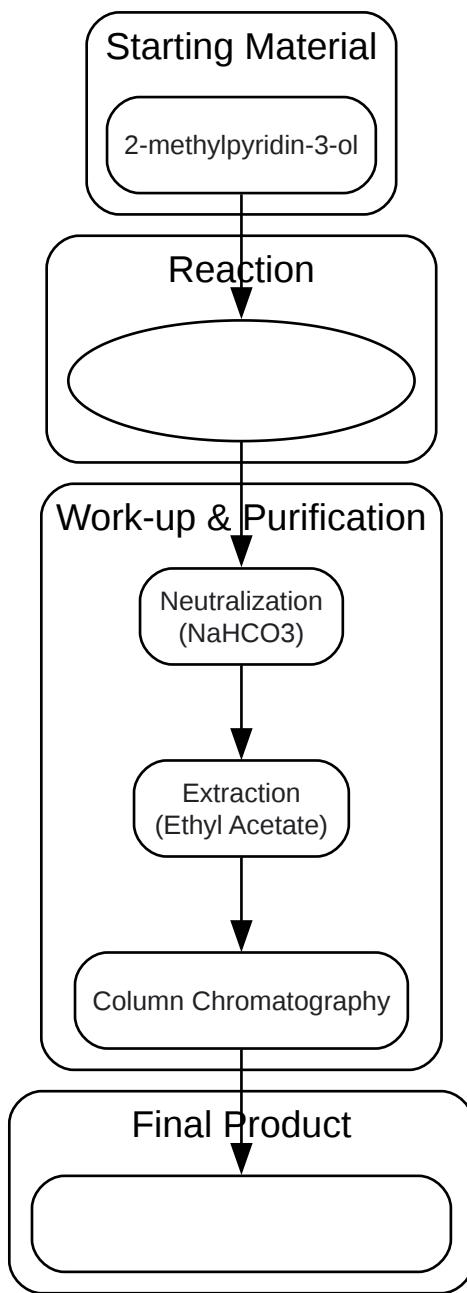
Potential Signaling Pathways

While no specific signaling pathways have been elucidated for **4,6-Dibromo-2-methylpyridin-3-ol**, related substituted pyridines have been shown to modulate various cellular pathways. For instance, some pyridine derivatives function as kinase inhibitors, interfering with signaling cascades that are crucial for cell proliferation, survival, and angiogenesis. This suggests that derivatives of this compound class could potentially target pathways such as the MAPK/ERK pathway or the PI3K/Akt pathway, which are often dysregulated in cancer.

Visualizations

Postulated Synthesis Workflow

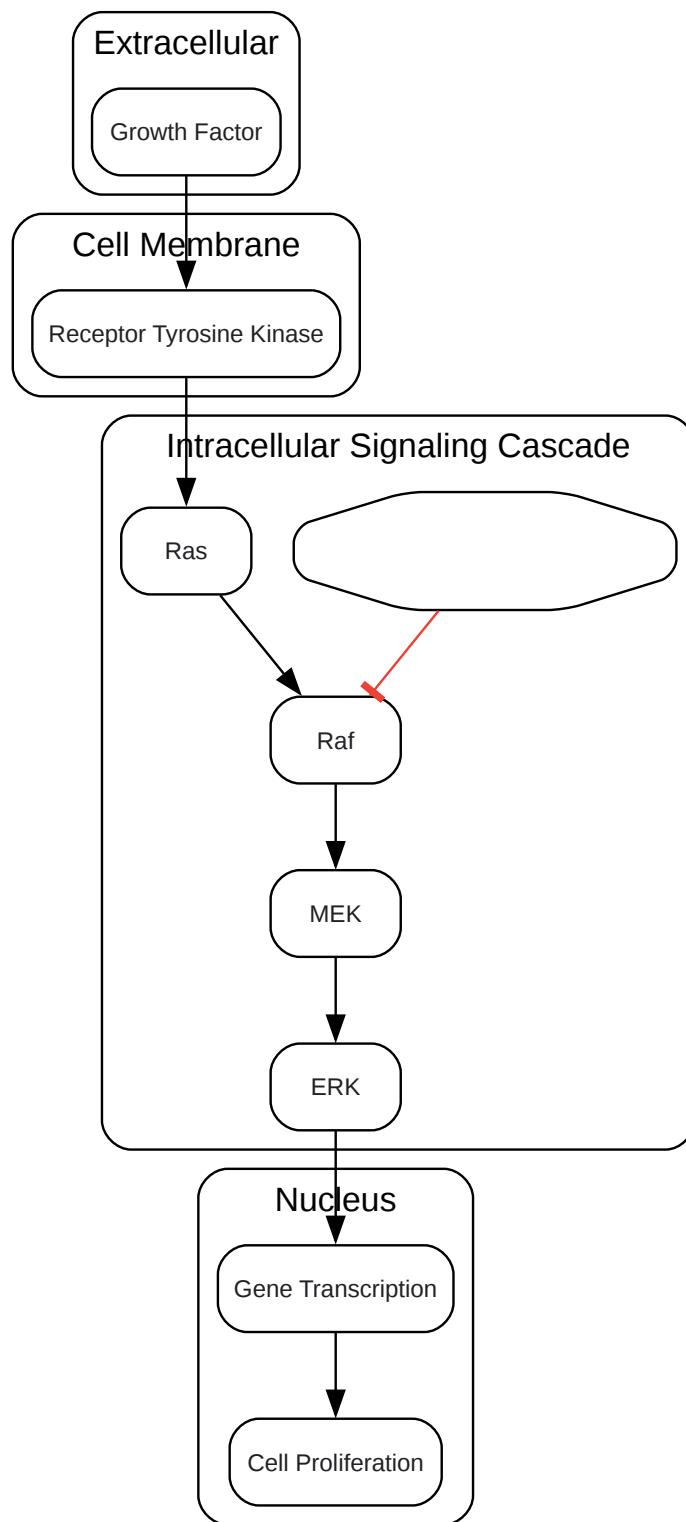
Postulated Synthesis of 4,6-Dibromo-2-methylpyridin-3-ol

[Click to download full resolution via product page](#)

Caption: Postulated workflow for the synthesis of **4,6-Dibromo-2-methylpyridin-3-ol**.

General Kinase Inhibitor Signaling Pathway

General Kinase Inhibitor Signaling Pathway

[Click to download full resolution via product page](#)

Caption: Potential mechanism of action for substituted pyridines as kinase inhibitors.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. mdpi.com [mdpi.com]
- 2. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [An In-depth Technical Guide to 4,6-Dibromo-2-methylpyridin-3-ol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b060836#4-6-dibromo-2-methylpyridin-3-ol-cas-number-and-identifiers]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com